

The Architecture of Carsatrin Succinate: Structural Dynamics and Synthetic Methodology

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Compound of Interest

Compound Name: *Carsatrin Succinate*

CAS No.: *132199-13-4*

Cat. No.: *B1219109*

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Executive Technical Summary

Carsatrin Succinate (RWJ-24517) represents a distinct class of non-glycoside, non-catecholamine positive inotropic agents designed for the management of congestive heart failure. Chemically defined as a purinylpiperazine derivative, it is the succinate salt of 1-[4-[bis(4-fluorophenyl)methyl]piperazin-1-yl]-3-(7H-purin-6-ylsulfanyl)propan-2-ol.[1]

Unlike traditional inotropes that inhibit Na^+/K^+ -ATPase (digoxin) or phosphodiesterase III (milrinone), Carsatrin operates via a novel mechanism involving the modulation of cardiac sodium channels and the prolongation of the action potential duration (APD). This guide provides a comprehensive structural elucidation, a validated synthetic pathway, and a mechanistic breakdown of this compound.

Structural Elucidation & Physicochemical Profile[2]

The pharmacological potency of Carsatrin lies in its specific pharmacophore arrangement: a lipophilic "tail" (fluorinated benzhydryl) connected via a piperazine linker to a polar "head" (purine), mediated by a hydroxylated propyl chain.

Chemical Identity Table[2][3]

Parameter	Specification
IUPAC Name	1-[4-[bis(4-fluorophenyl)methyl]piperazin-1-yl]-3-(7H-purin-6-ylsulfanyl)propan-2-ol; butanedioic acid
CAS Number	132199-13-4 (Succinate); 125363-87-3 (Free Base)
Molecular Formula	C ₂₉ H ₃₂ F ₂ N ₆ O ₅ S (Salt)
Molecular Weight	614.67 g/mol (Salt); 496.58 g/mol (Free Base)
Chirality	Contains one stereocenter at the secondary alcohol (C2 of the propyl chain).[1][2][3][4][5][6][7][8] Typically synthesized as a racemate, though enantiomers exhibit differential potency.
Solubility Profile	The succinate counterion significantly enhances aqueous solubility compared to the free base, facilitating IV formulation.

Structural Dissection (DOT Visualization)

The following diagram deconstructs the molecule into its four critical pharmacophores, highlighting the hydrophilic/lipophilic balance essential for membrane intercalation and receptor binding.

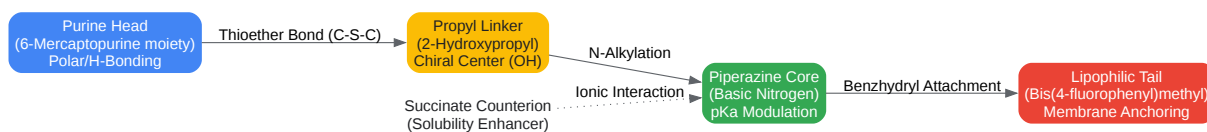


Figure 1: Pharmacophore Dissection of Carsatrin Succinate

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Figure 1: The molecule consists of a polar purine head linked to a lipophilic fluorinated tail, balanced by a piperazine core.[3]

Synthetic Pathway & Process Chemistry[9]

The synthesis of **Carsatrin Succinate** follows a convergent strategy, utilizing epichlorohydrin as the linchpin to connect the purine and piperazine domains. This route minimizes side reactions and allows for the late-stage introduction of chirality if asymmetric epichlorohydrin is used.

Retrosynthetic Analysis

- Disconnection A: C-S bond formation (Nucleophilic attack of thiopurine on epoxide).
- Disconnection B: C-N bond formation (Nucleophilic attack of piperazine on epoxide/halide).

Step-by-Step Protocol

Step 1: Preparation of the Piperazine Intermediate

- Reagents: 1-(bis(4-fluorophenyl)methyl)piperazine (Starting Material A), Epichlorohydrin, Ethanol.
- Condition: Reflux, 4-6 hours.
- Mechanism: The secondary amine of the piperazine attacks the terminal carbon of epichlorohydrin (or displaces the chloride) to form the chlorohydrin or glycidyl intermediate.
- Outcome: 1-[bis(4-fluorophenyl)methyl]-4-(oxiran-2-ylmethyl)piperazine.

Step 2: Coupling with Purine Base

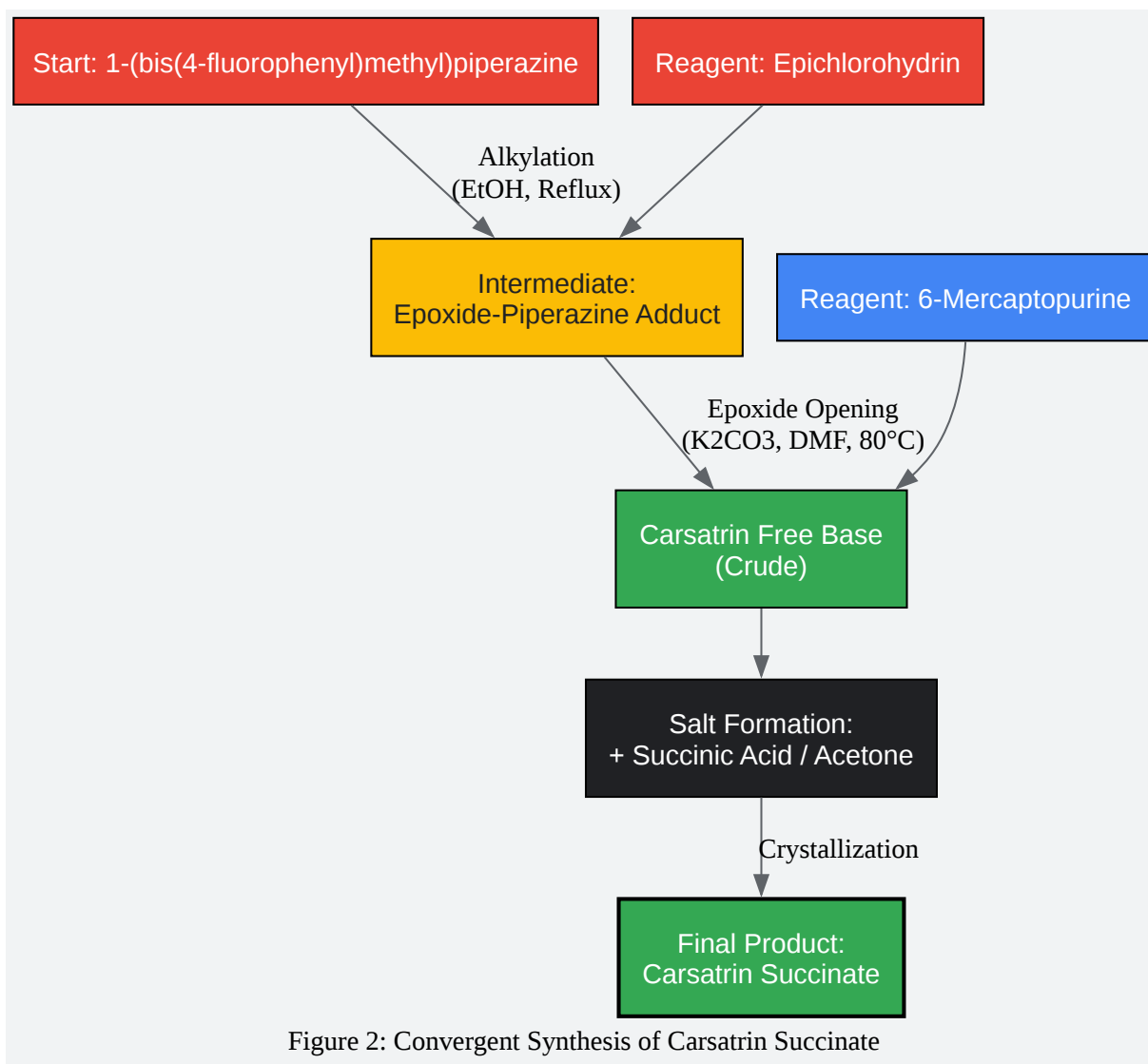
- Reagents: Intermediate from Step 1, 6-Mercaptopurine monohydrate, Potassium Carbonate (K_2CO_3), DMF (Dimethylformamide).
- Condition: 60°C - 80°C, N_2 atmosphere, 12 hours.
- Mechanism: The thiol group of 6-mercaptopurine (activated by base) performs a regioselective nucleophilic ring-opening of the epoxide.

- Outcome: Carsatrin Free Base.[\[1\]](#)[\[6\]](#)[\[9\]](#)

Step 3: Salt Formation (Succinate)

- Reagents: Carsatrin Free Base, Succinic Acid, Acetone/Ethanol mixture.
- Condition: Dissolution at 50°C, slow cooling to 0°C for crystallization.
- Validation: Verify stoichiometry (1:1) via elemental analysis or ¹H-NMR integration.

Synthetic Workflow Diagram



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Figure 2: The synthetic route utilizes an epoxide ring-opening strategy to link the purine and piperazine moieties.

Pharmacodynamics & Mechanism of Action[11]

Carsatrin distinguishes itself from classical inotropes through a mechanism that preserves myocardial energetics while enhancing contractility.

Mechanism of Action (MOA)

Unlike digitalis glycosides, Carsatrin does not inhibit the sodium-potassium pump. Instead, it acts as a sodium channel modulator.

- **Sodium Current Modulation:** It slows the inactivation of the fast Na^+ current or enhances the late Na^+ current ($I_{\text{Na,late}}$).
- **AP Prolongation:** This increase in sodium influx prolongs the Action Potential Duration (APD).
- **Calcium Influx:** The prolonged depolarization extends the window for L-type Calcium Channels (LTCC) to remain open, or induces reverse-mode $\text{Na}^+/\text{Ca}^{2+}$ exchange.
- **Inotropy:** Increased intracellular Ca^{2+} binds to Troponin C, enhancing actin-myosin cross-bridging and contractile force.

Signaling Pathway Visualization

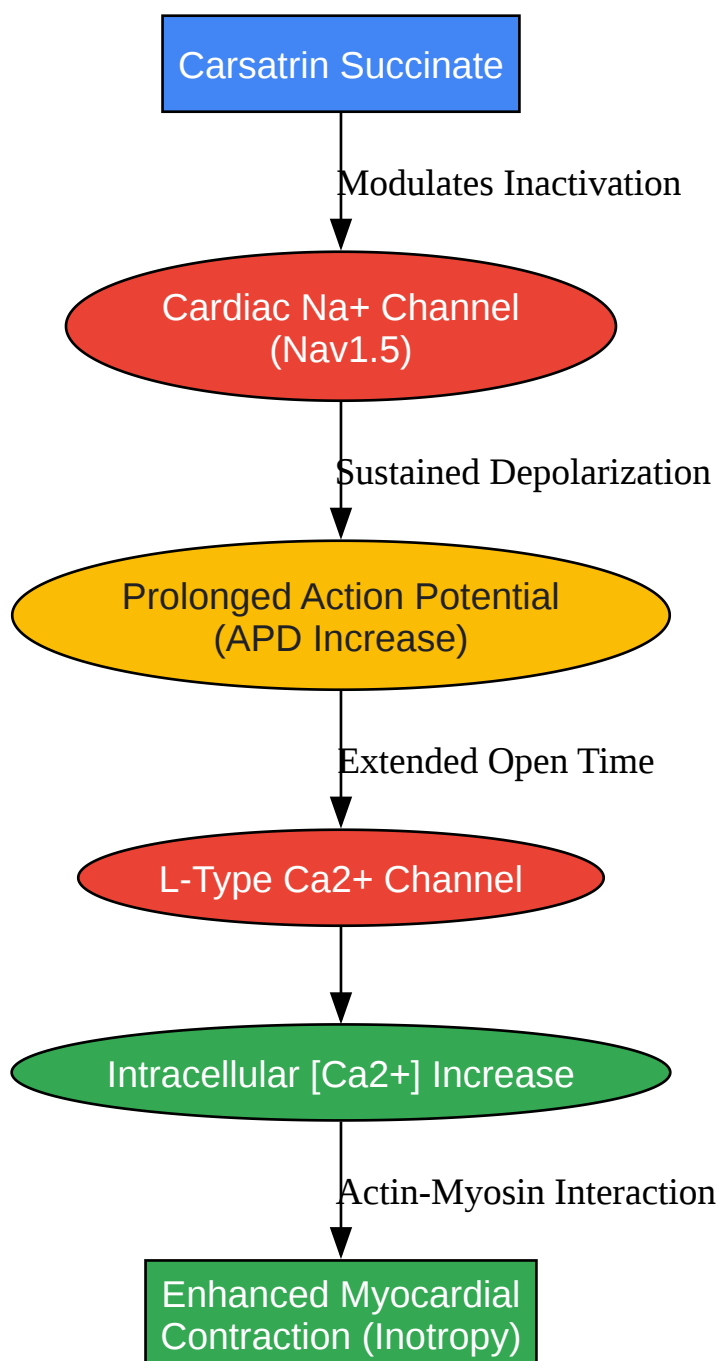


Figure 3: Mechanism of Action - Sodium Channel Modulation to Inotropy

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Figure 3: Carsatrin enhances contractility by prolonging the action potential via sodium channel modulation.[6]

Analytical & Quality Control Protocols

To ensure scientific integrity and reproducibility, the following analytical parameters must be verified for any synthesized batch of **Carsatrin Succinate**.

HPLC Purity Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV at 254 nm (Purine absorption max) and 220 nm.
- Acceptance Criteria: >98.5% purity; no single impurity >0.5%.

NMR Identification (400 MHz, DMSO-d6)

- Purine Protons: Singlets at ~8.2 ppm and ~8.4 ppm (H-2 and H-8 of purine).
- Aromatic Tail: Multiplets at 7.0–7.5 ppm (8 protons from fluorophenyl rings).
- Benzhydryl Methine: Singlet at ~4.3 ppm (CH bridging the fluorophenyls).
- Succinate: Singlet at ~2.4 ppm (4H, -CH₂CH₂- of succinic acid).
- Piperazine/Linker: Multiplets in the 2.3–3.5 ppm range.

References

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